

PSI-6206-13C,d3 stock solution preparation and storage

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Compound of Interest

Compound Name: PSI-6206-13C,d3

Cat. No.: B8069274

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Application Notes and Protocols for PSI-6206-13C,d3

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of **PSI-6206-13C,d3**, a deuterium-labeled version of PSI-6206, which is a potent and selective inhibitor of the HCV NS5B polymerase.[1] Accurate preparation and proper storage of stock solutions are critical for ensuring the integrity and performance of the compound in experimental assays.

Data Presentation

Physicochemical Properties

Property	Value
Appearance	White to off-white solid powder[2]
Molecular Weight	264.23 g/mol
Melting Point	237-238°C[2]

Solubility Data

Solvent	Solubility (In Vitro)	Molar Concentration (Approx.)
DMSO	~52 mg/mL	~199.8 mM
Ethanol	~24 mg/mL	~92.2 mM
Water	~52 mg/mL	~199.8 mM

Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PSI-6206-13C,d3** in DMSO.

Materials:

- **PSI-6206-13C,d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

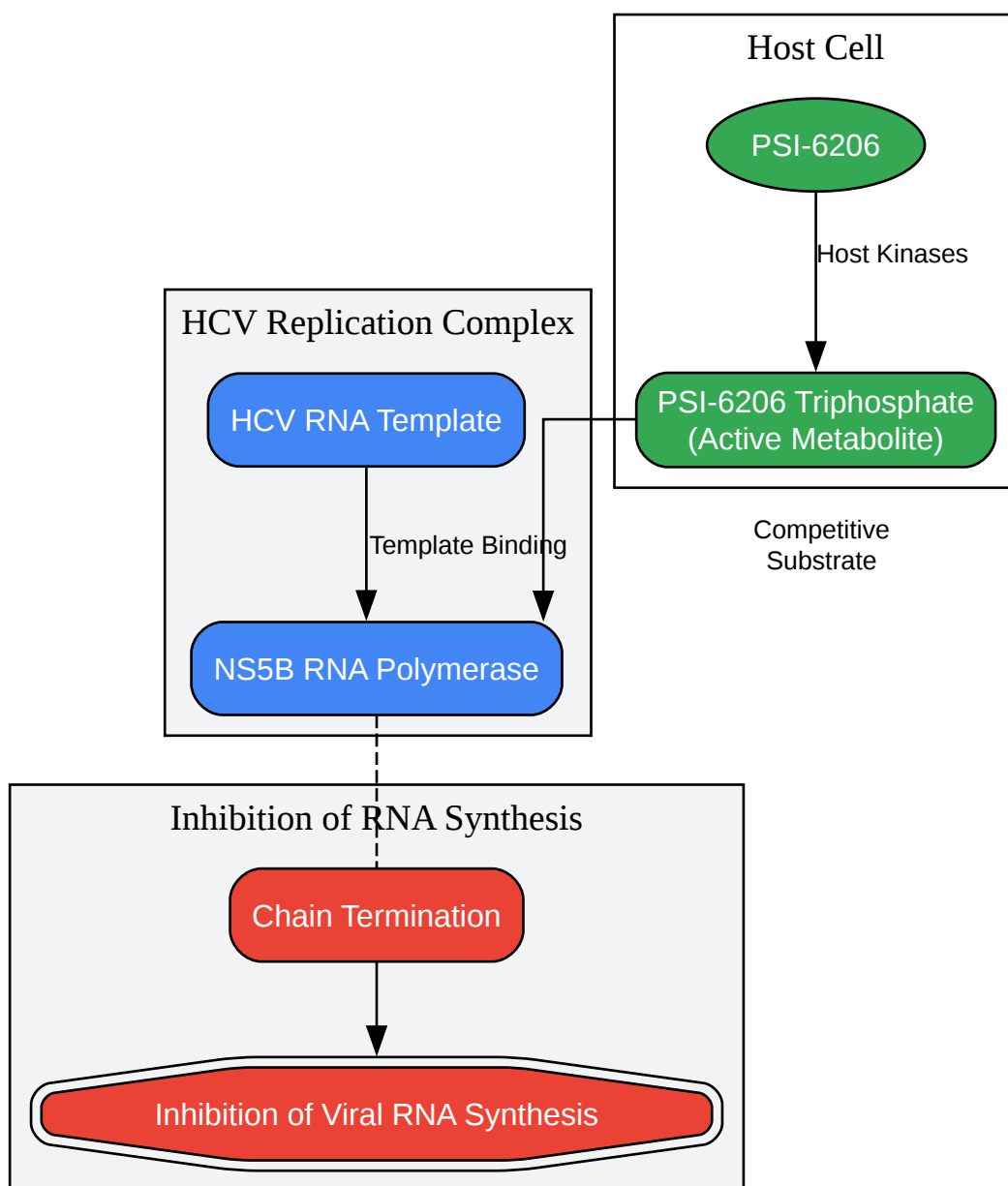
- Pipettes and sterile filter tips

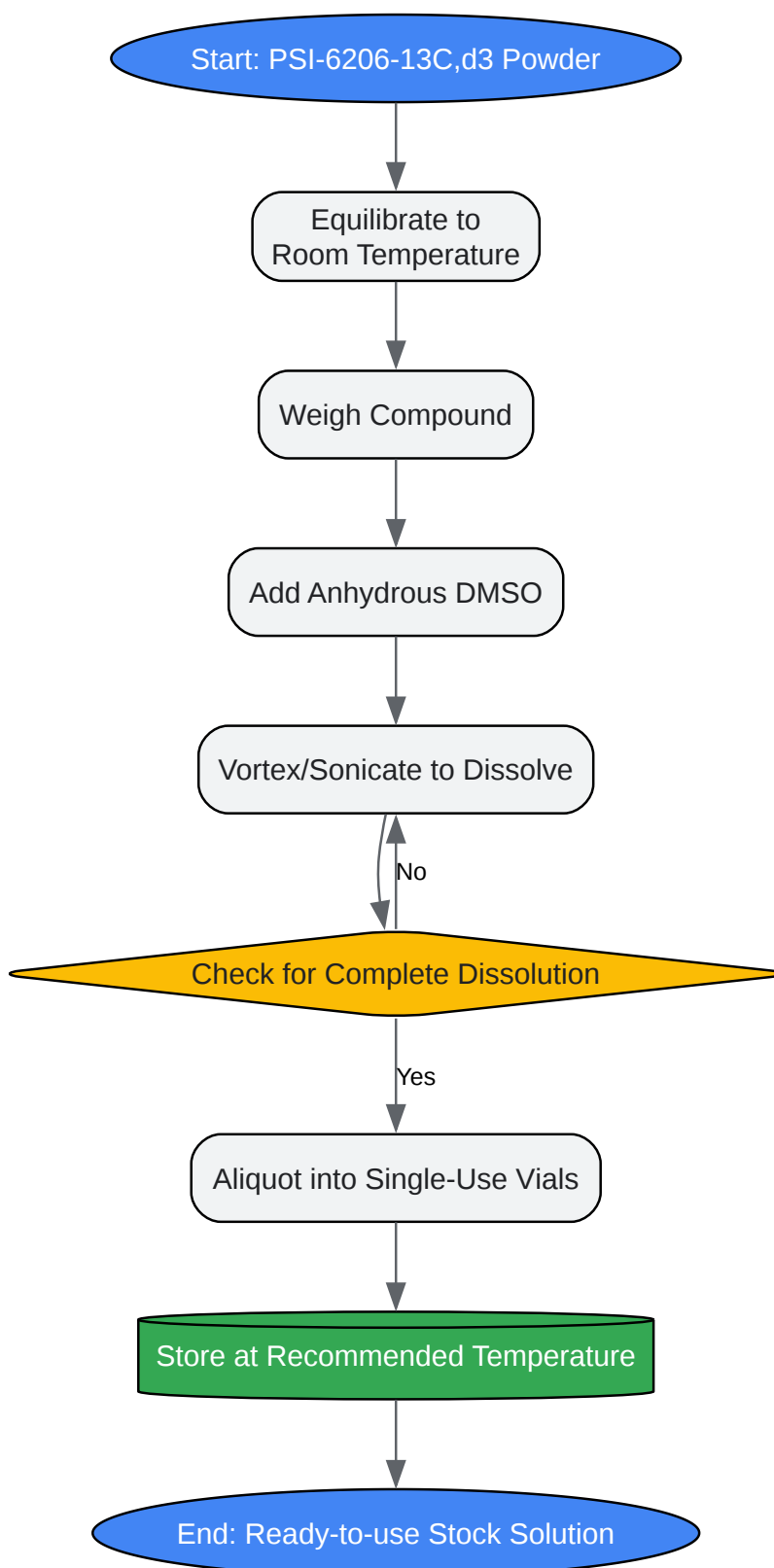
Procedure:

- **Equilibration:** Allow the vial of **PSI-6206-13C,d3** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **PSI-6206-13C,d3** powder using a calibrated precision balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.6423 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For a 10 mM stock solution, if you weighed 2.6423 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary.
- **Aliquoting:** Once the solution is clear and homogenous, aliquot it into smaller, single-use volumes in sterile, amber-colored microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Mandatory Visualizations

Signaling Pathway: Mechanism of Action of PSI-6206





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PSI-6206 | HCV NS5B polymerase inhibitor | CAS 863329-66-2 | Buy PSI-6206 from Supplier InvivoChem [invivochem.com]
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